

# In-Depth Technical Guide: 2-Hydrazino-4-methylpyridine (CAS 4931-00-4)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **2-Hydrazino-4-methylpyridine**

Cat. No.: **B1357133**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Hydrazino-4-methylpyridine**, a versatile heterocyclic compound. The information presented herein is intended to support research and development activities, particularly in the fields of medicinal chemistry, analytical chemistry, and organic synthesis.

## Physicochemical Properties

**2-Hydrazino-4-methylpyridine** is a solid organic compound with the following key properties. [1][2][3] It is important to handle this chemical with appropriate safety precautions, as it is considered an irritant and may be harmful if ingested or inhaled.[1] It is incompatible with strong oxidizing agents, as well as strong acids and bases.[1] For storage, it is recommended to keep it in a dark, inert atmosphere, and under refrigerated conditions (-20°C).[3]

Property	Value	Reference
CAS Number	4931-00-4	[1]
Molecular Formula	C <sub>6</sub> H <sub>9</sub> N <sub>3</sub>	[1]
Molecular Weight	123.16 g/mol	[1][4]
Melting Point	74 °C	[2][3]
Boiling Point	88-89 °C at 0.02 Torr	[2][3]
Appearance	Solid, Very Dark Orange to Very Dark Brown	[2][3]
Solubility	DMSO (Slightly), Methanol (Slightly)	[3]
pKa (Predicted)	9.85 ± 0.70	[3]

## Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation of **2-Hydrazino-4-methylpyridine**. The following data has been reported:

Spectroscopy	Data	Reference
<sup>1</sup> H NMR	(400 MHz, DMSO-d <sub>6</sub> ) δ (ppm): 7.83 (d, 1H), 7.22 (s, 1H), 6.51 (s, 1H), 6.38 (d, 1H), 4.04 (s, 2H), 2.17 (s, 3H)	[3]
Mass Spectrometry	(ESI positive ion mode): m/z = 124 [M + H] <sup>+</sup>	[3]

## Synthesis and Experimental Protocols

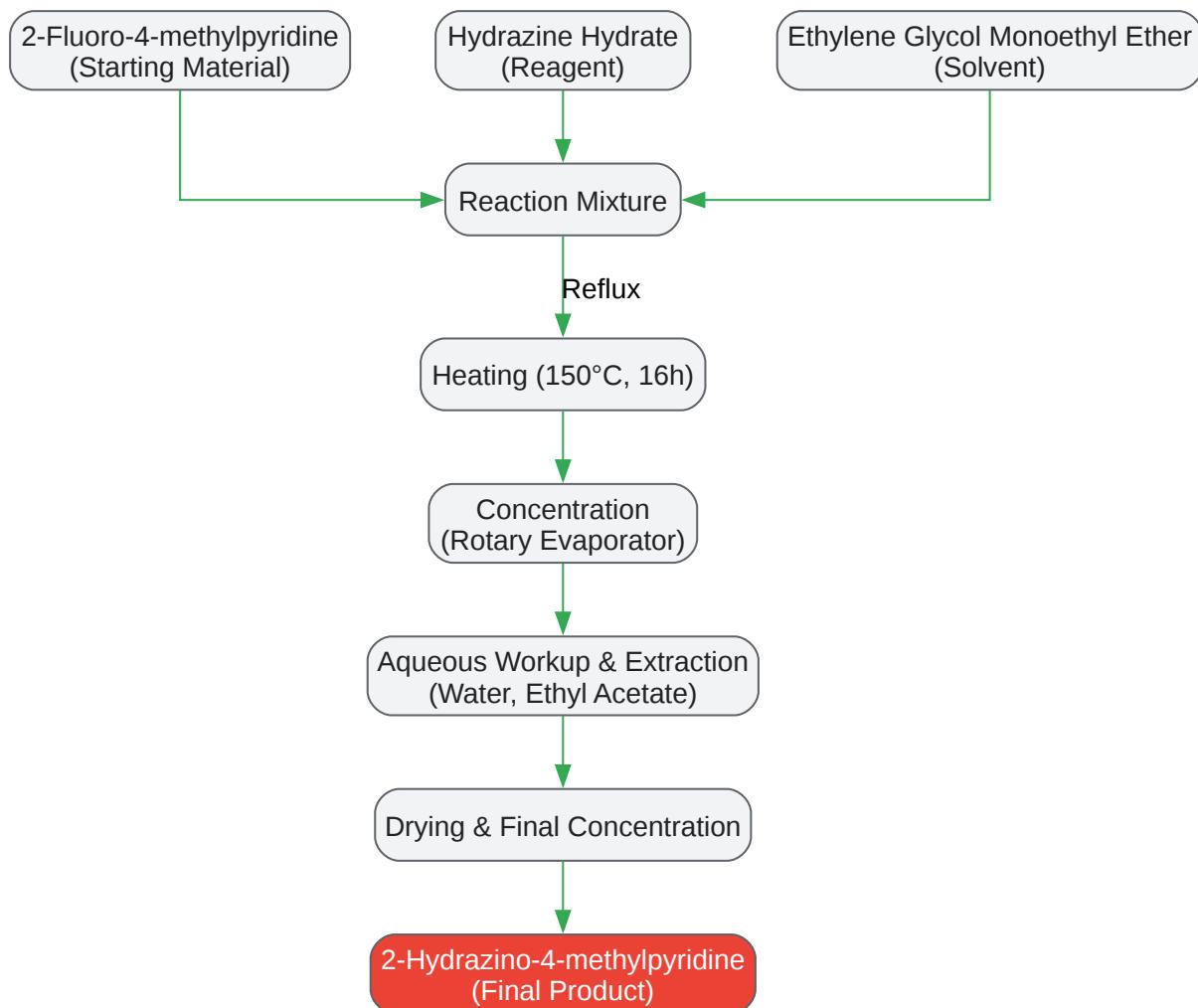
### Synthesis of 2-Hydrazino-4-methylpyridine

The compound is typically synthesized via nucleophilic substitution of a suitable precursor, such as a halogenated pyridine, with hydrazine hydrate.[3][5]

## Experimental Protocol:

A general procedure for the synthesis of **2-Hydrazino-4-methylpyridine** from 2-Fluoro-4-methylpyridine is as follows:[3]

- Dissolve 3.3 g (30.0 mmol) of 2-fluoro-4-methylpyridine in 40 ml of ethylene glycol monoethyl ether.
- Slowly add 14.6 ml (15.0 g, 300 mmol) of hydrazine hydrate to the solution.
- Heat the reaction mixture to boiling (oil bath temperature maintained at 150°C) and continue to stir under these conditions for 16 hours.
- After the reaction is complete, concentrate the solution using a rotary evaporator.
- Dissolve the resulting residue in 100 ml of water.
- Extract the aqueous solution with ethyl acetate (3 x 100 ml).
- Combine the organic phases, dry with anhydrous sodium sulfate, filter, and concentrate again.
- Dry the resulting crude product under reduced pressure to yield the target compound. This procedure has been reported to yield 1.90 g (51%) of **2-Hydrazino-4-methylpyridine**.[3]

[Click to download full resolution via product page](#)

Synthesis workflow for **2-Hydrazino-4-methylpyridine**.

## Reactivity and Applications

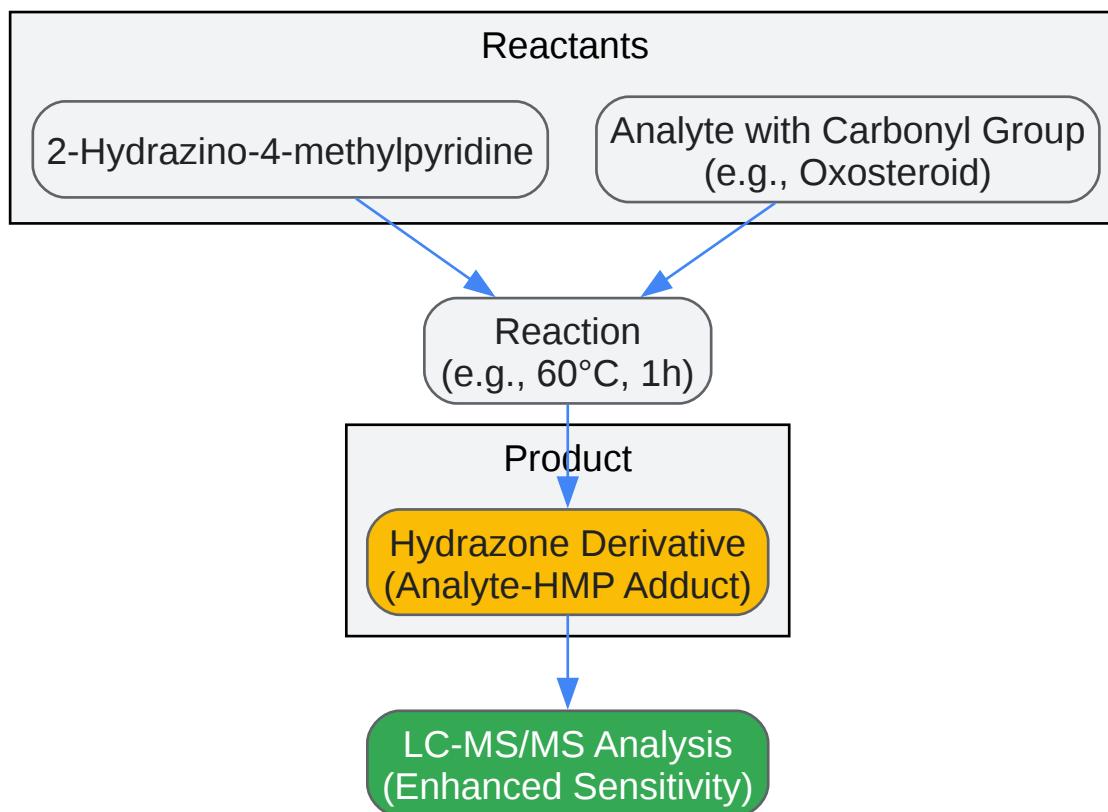
### Derivatization Agent for LC-MS/MS Analysis

A significant application of **2-Hydrazino-4-methylpyridine** and its analogs is in analytical chemistry as a derivatization reagent. It reacts with carbonyl groups (ketones and aldehydes) in target analytes, such as oxosteroids, to form hydrazones.<sup>[6][7]</sup> This derivatization enhances the ionization efficiency and sensitivity of detection in liquid chromatography-mass spectrometry (LC-MS/MS), which is particularly useful for quantifying low-abundance molecules in complex biological samples like human plasma.<sup>[6][8]</sup> For example, derivatization with 2-hydrazino-1-methylpyridine (a related compound) has been shown to increase the sensitivity of mono-oxosteroid detection by 70- to 1600-fold.<sup>[6][9]</sup>

#### Experimental Protocol for Derivatization (General):

The following is a general protocol based on the use of similar hydrazine reagents for steroid analysis:<sup>[9]</sup>

- Extract the target analytes (e.g., steroids) from the biological matrix (e.g., plasma, tissue homogenate) using a suitable method like solid-phase extraction.
- Evaporate the solvent from the extracted sample to dryness.
- Reconstitute the residue in a solution containing **2-Hydrazino-4-methylpyridine** and a catalyst (if necessary) in an appropriate solvent.
- Incubate the reaction mixture at an elevated temperature (e.g., 50-60°C) for a specified time (e.g., 30-60 minutes) to ensure complete reaction.
- After cooling, the derivatized sample is ready for injection into the LC-MS/MS system for analysis.



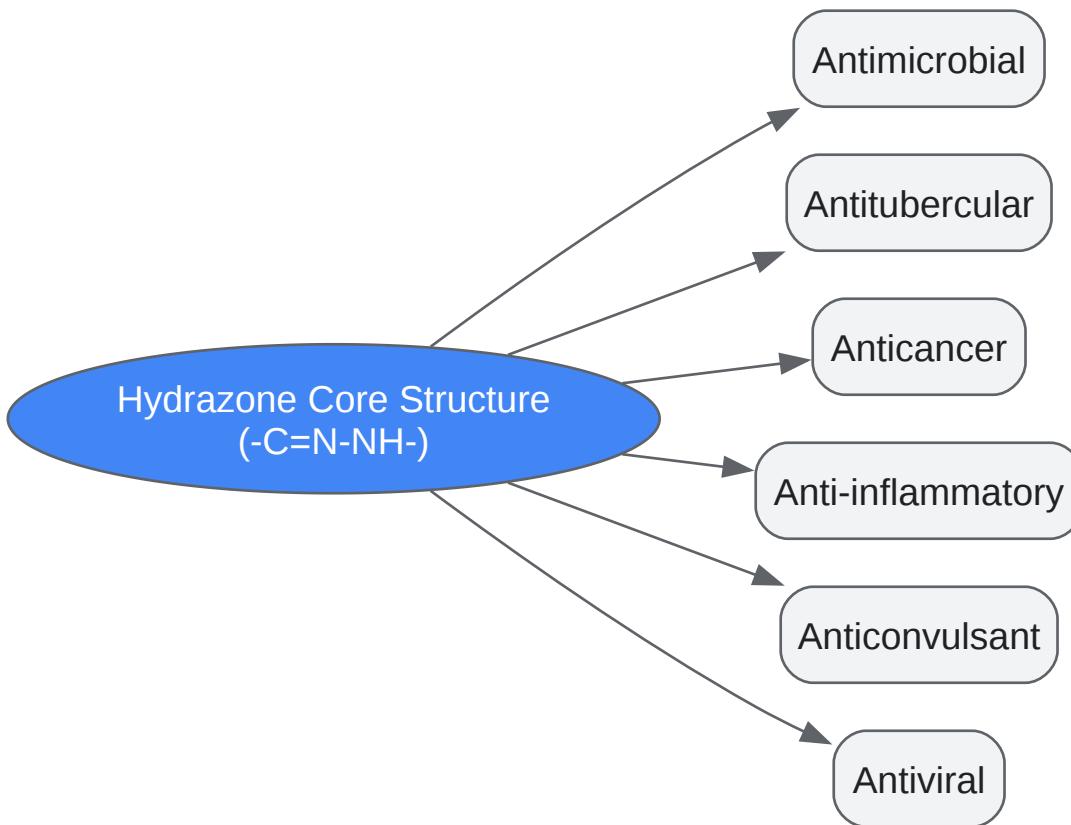
[Click to download full resolution via product page](#)

Derivatization of a carbonyl-containing analyte.

## Intermediate in Medicinal Chemistry

The hydrazino-pyridine scaffold is a valuable building block in organic synthesis for creating more complex, biologically active molecules.<sup>[10]</sup> The hydrazino group is reactive and can be used to synthesize a variety of heterocyclic systems or to link to other molecules. The hydrochloride salt of **2-Hydrazino-4-methylpyridine** is noted for its use in synthesizing compounds with potential anti-inflammatory activity.<sup>[10]</sup>

The broader class of compounds known as hydrazones, which can be readily formed from **2-Hydrazino-4-methylpyridine**, exhibits a wide spectrum of biological activities.<sup>[11][12][13]</sup> This makes the parent hydrazine a compound of significant interest for drug discovery programs.



[Click to download full resolution via product page](#)

Potential biological activities of hydrazone derivatives.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [matrixscientific.com](http://matrixscientific.com) [matrixscientific.com]
- 2. 2-Hydrazinyl-4-methylpyridine | 4931-00-4 [sigmaaldrich.com](http://sigmaaldrich.com)
- 3. 2-hydrazino-4-methylpyridine CAS#: 4931-00-4 [m.chemicalbook.com](http://m.chemicalbook.com)
- 4. [scbt.com](http://scbt.com) [scbt.com]
- 5. CN106588758B - Synthesis process of 2-hydrazinopyridine derivative - Google Patents [\[patents.google.com\]](http://patents.google.com)

- 6. 2-hydrazino-1-methylpyridine: a highly sensitive derivatization reagent for oxosteroids in liquid chromatography-electrospray ionization-mass spectrometry. | Sigma-Aldrich [sigmaaldrich.com]
- 7. mdpi.com [mdpi.com]
- 8. Derivatization with 2-hydrazino-1-methylpyridine enhances sensitivity of analysis of 5 $\alpha$ -dihydrotestosterone in human plasma by liquid chromatography tandem mass spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. Buy 2-Hydrazino-4-methylpyridine hydrochloride | 117879-50-2 [smolecule.com]
- 11. A review exploring biological activities of hydrazones - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Biological Activities of Hydrazone Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [In-Depth Technical Guide: 2-Hydrazino-4-methylpyridine (CAS 4931-00-4)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1357133#2-hydrazino-4-methylpyridine-cas-number-4931-00-4]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)